

Acantrifoside E: A Comprehensive Technical Review

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Compound of Interest

Compound Name: Acantrifoside E

Cat. No.: B12380048

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Abstract

Acantrifoside E is a naturally occurring phenolic glycoside isolated from *Salacia cochinchinensis*. Structurally, it is identified as 2-[2,6-dimethoxy-4-(prop-1-en-1-yl)phenoxy]-6-(hydroxymethyl)oxane-3,4,5-triol, with the chemical formula $C_{17}H_{24}O_8$.^[1] Despite its isolation and structural elucidation, publicly available data on the biological activities of **Acantrifoside E** remain limited. This document provides a comprehensive overview of the existing literature, focusing on its known biological screening, and presents detailed experimental methodologies where available.

Introduction

Natural products continue to be a significant source of novel chemical entities for drug discovery. Phenolic glycosides, a diverse class of secondary metabolites found in plants, have garnered considerable interest due to their wide range of pharmacological activities, including antioxidant, anti-inflammatory, and antimicrobial properties. **Acantrifoside E** belongs to this class of compounds and was first reported as a constituent of *Salacia cochinchinensis*, a plant with a history of use in traditional medicine. This review aims to consolidate the current knowledge on **Acantrifoside E** to support further research and development efforts.

Chemical and Physical Properties

Acantrifoside E is characterized by a dimethoxyphenolic aglycone linked to a hexose sugar moiety.

Table 1: Physicochemical Properties of **Acantrifoside E**

Property	Value	Source
Chemical Formula	C ₁₇ H ₂₄ O ₈	[1]
IUPAC Name	2-[2,6-dimethoxy-4-(prop-1-en-1-yl)phenoxy]-6-(hydroxymethyl)oxane-3,4,5-triol	[1]
CAS Number	645414-25-1	N/A
Synonyms	2,6-dimethoxy-4-(1E)-1-propenylphenyl beta-D-glucopyranoside, 花茶苷E (Huáchá gān E)	N/A

Biological Activity

To date, the biological activity of **Acantrifoside E** has been narrowly investigated, with only one specific enzymatic assay reported in the literature.

Enzyme Inhibition Assays

Table 2: Summary of Reported Biological Activities of **Acantrifoside E**

Target Enzyme	Assay Type	Result	Concentration	Source
α -Glucosidase	In vitro enzymatic assay	No inhibitory activity	Not specified	[2]

The lack of inhibitory activity against α -glucosidase suggests that **Acantrifoside E** may not be a promising candidate for the development of antidiabetic drugs that function via this

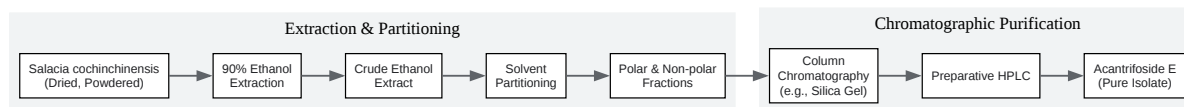
mechanism. However, this single data point does not preclude other potential biological activities.

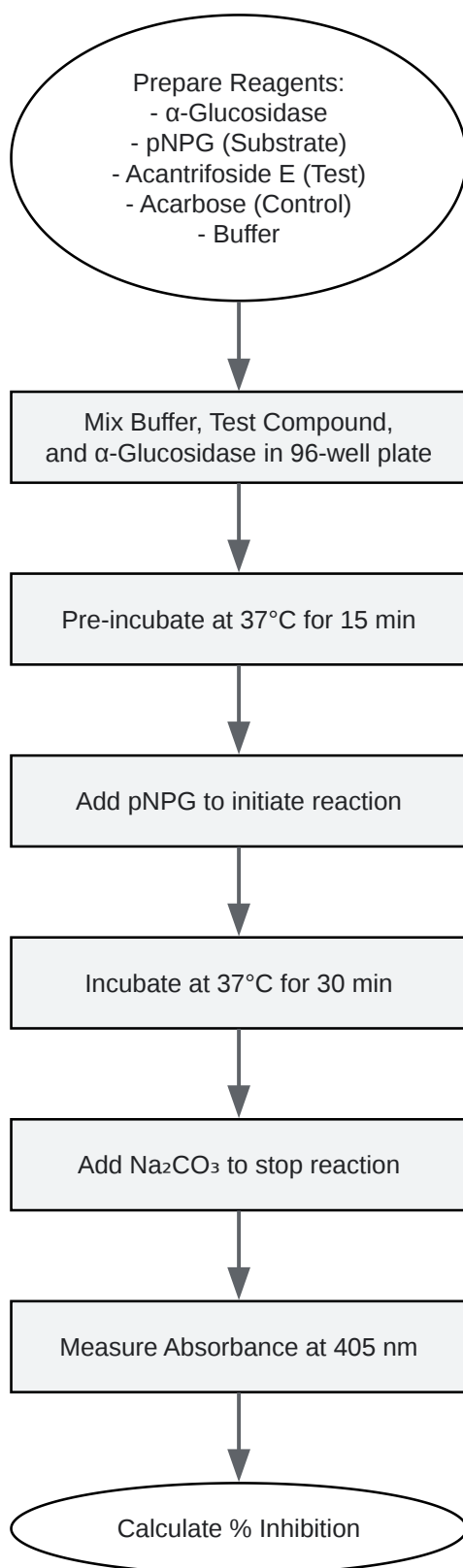
Experimental Protocols

Isolation of Acantrifoside E

Acantrifoside E was isolated from the 90% ethanol extract of *Salacia cochinchinensis*.^[2]

While the full, detailed protocol for the isolation and purification of **Acantrifoside E** is not available in the public domain, a general workflow for the isolation of glycosides from plant extracts is depicted below. This typically involves extraction, partitioning, and multiple chromatographic steps.





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References

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